

An In-depth Technical Guide to 2,4'-Dinitrobiphenyl

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Compound of Interest

Compound Name: **2,4'-Dinitrobiphenyl**

Cat. No.: **B3371021**

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This guide provides core technical data on **2,4'-Dinitrobiphenyl**, a chemical compound of interest to researchers and professionals in drug development and chemical synthesis.

Quantitative Data Summary

The fundamental physicochemical properties of **2,4'-Dinitrobiphenyl** are summarized in the table below for easy reference and comparison.

Parameter	Value	Source
Molecular Formula	C ₁₂ H ₈ N ₂ O ₄	[1][2][3]
Molecular Weight	244.2029 g/mol	[1]
Monoisotopic Mass	244.0484 Da	[3]
CAS Number	606-81-5	[2]

Chemical Structure

The molecular structure of **2,4'-Dinitrobiphenyl** consists of a biphenyl backbone with two nitro group substituents. One nitro group is attached at the 2-position of one phenyl ring, and the other is at the 4'-position of the second phenyl ring.

Caption: Molecular structure of **2,4'-Dinitrobiphenyl**.

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References

- 1. 2,4-dinitrobiphenyl [webbook.nist.gov]
- 2. 2,4'-Dinitrobiphenyl | lookchem [lookchem.com]
- 3. PubChemLite - 2,4'-dinitrobiphenyl (C₁₂H₈N₂O₄) [pubchemlite.lcsb.uni.lu]
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